

# A Technical Guide to the Synthesis and Characterization of 2,4,5-Trinitrophenol

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## Compound of Interest

Compound Name: 2,4,5-Trinitrophenol

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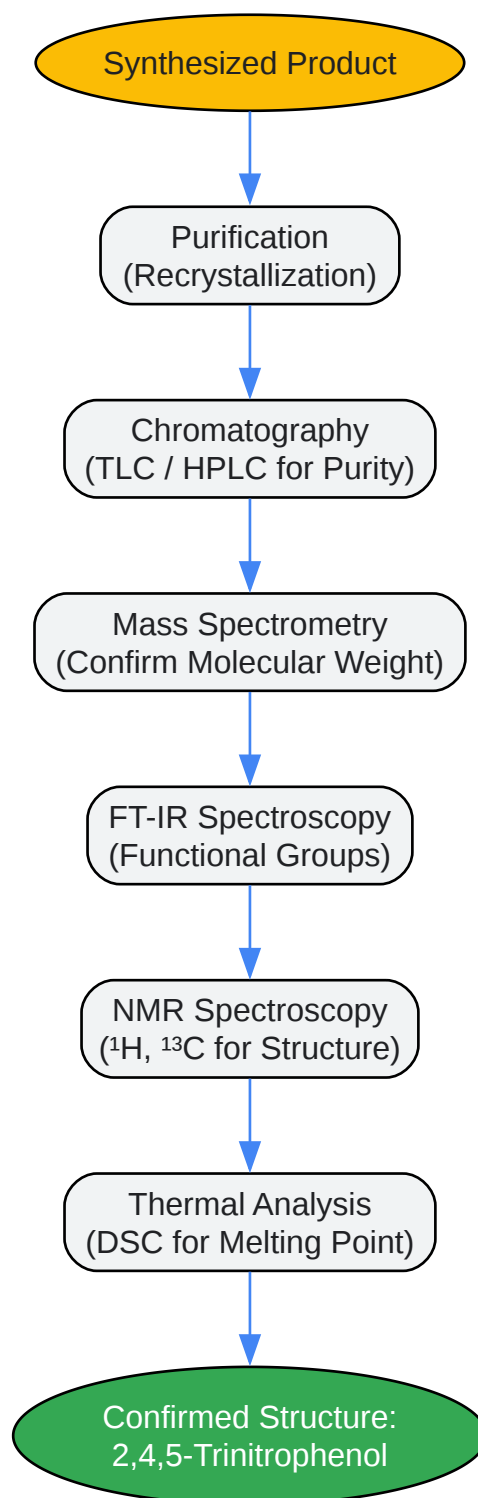
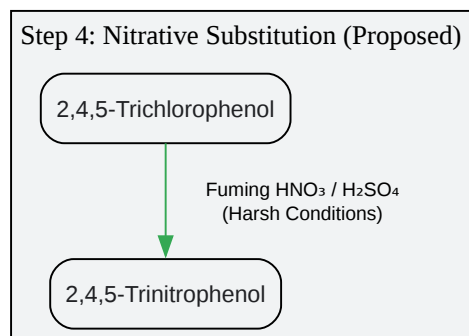
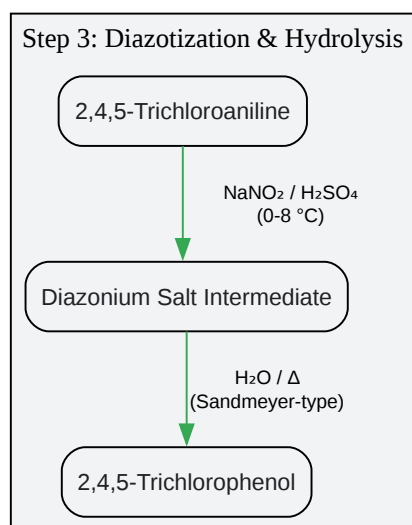
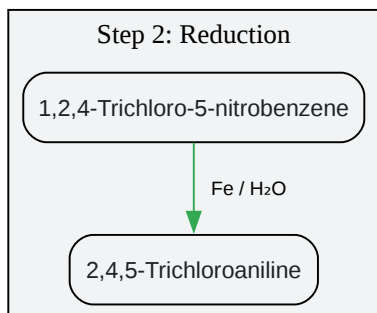
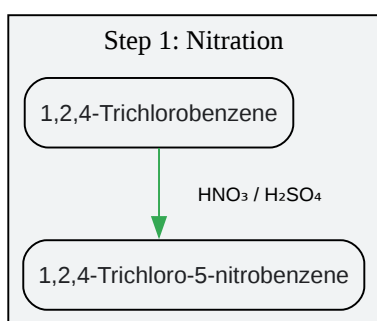
This document provides a comprehensive technical overview of **2,4,5-trinitrophenol**, a lesser-known isomer of the widely recognized explosive and chemical intermediate, 2,4,6-trinitrophenol (picric acid). Due to the directing effects of the hydroxyl group in direct phenol nitration, which strongly favors substitution at the ortho and para positions (2, 4, and 6), the synthesis of **2,4,5-trinitrophenol** requires a more nuanced, multi-step approach. This guide outlines a plausible synthetic pathway based on established chemical principles and provides a framework for its characterization and potential biological significance.

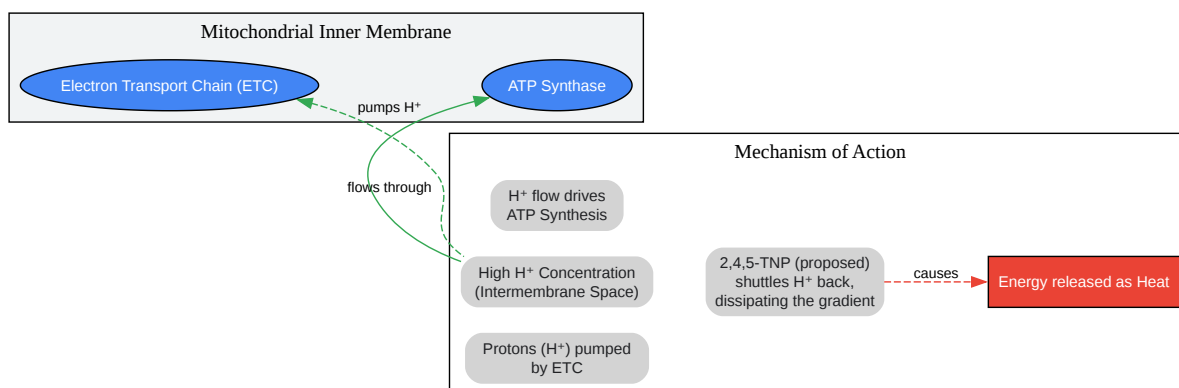
## Synthesis of 2,4,5-Trinitrophenol: A Proposed Pathway

Direct nitration of phenol or even 2,4-dinitrophenol does not yield the 2,4,5-isomer. Therefore, a multi-step synthesis commencing from a precursor with the desired 1,2,4,5-substitution pattern is necessary. The following pathway is proposed based on literature for related transformations.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

The proposed four-step synthesis starts with 1,2,4-trichlorobenzene.





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## References

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